

# Commercial suppliers of LB-60-OF61

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## Compound of Interest

Compound Name: LB-60-OF61

Cat. No.: B8105898

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An in-depth guide to **LB-60-OF61**, a potent and selective inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), designed for researchers, scientists, and drug development professionals. This document provides detailed application notes and protocols based on currently available data.

## Application Notes

### Introduction

**LB-60-OF61** is a novel small molecule inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), a key enzyme in the NAD<sup>+</sup> salvage pathway.<sup>[1][2][3]</sup> By inhibiting NAMPT, **LB-60-OF61** effectively depletes intracellular NAD<sup>+</sup> levels, leading to cellular energy crisis and subsequent cell death. This compound has demonstrated potent cytotoxic activity, with marked selectivity for cancer cell lines overexpressing the MYC oncogene.<sup>[1][4][5]</sup> The chemical formula for **LB-60-OF61** is C<sub>29</sub>H<sub>30</sub>N<sub>6</sub>O<sub>2</sub>, and its CAS number is 794461-93-1.<sup>[1][6]</sup>

### Mechanism of Action

NAMPT is the rate-limiting enzyme in the salvage pathway that synthesizes NAD<sup>+</sup> from nicotinamide. NAD<sup>+</sup> is an essential coenzyme for numerous cellular processes, including redox reactions, DNA repair, and cell signaling. Cancer cells, particularly those with high metabolic rates and MYC overexpression, are highly dependent on the NAMPT-mediated NAD<sup>+</sup> salvage pathway for their survival and proliferation. **LB-60-OF61** inhibits NAMPT, leading to a rapid decline in intracellular NAD<sup>+</sup> pools. This disruption of cellular metabolism triggers an energy crisis, ultimately inducing apoptosis and cell death in susceptible cancer cells.<sup>[4][7]</sup>

## Applications

- **Cancer Research:** **LB-60-OF61** is a valuable tool for studying the role of NAMPT and NAD<sup>+</sup> metabolism in cancer biology. Its selectivity for MYC-overexpressing cells makes it particularly relevant for research into MYC-driven malignancies.[\[1\]](#)[\[4\]](#)
- **Drug Development:** As a potent NAMPT inhibitor, **LB-60-OF61** serves as a lead compound for the development of novel anticancer therapeutics targeting cellular metabolism.
- **Cell Biology:** This compound can be used to investigate the downstream effects of NAD<sup>+</sup> depletion on various cellular processes, such as signaling pathways, mitochondrial function, and stress responses.

## Quantitative Data

Parameter	Value	Cell Line	Reference
IC50	~30 nM	HCT116	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: In Vitro Cell Viability Assay

This protocol outlines a general procedure for determining the cytotoxic effects of **LB-60-OF61** on a cancer cell line of interest (e.g., HCT116).

#### Materials:

- **LB-60-OF61** (powder or DMSO stock solution)
- Cancer cell line of interest (e.g., HCT116)
- Appropriate cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA

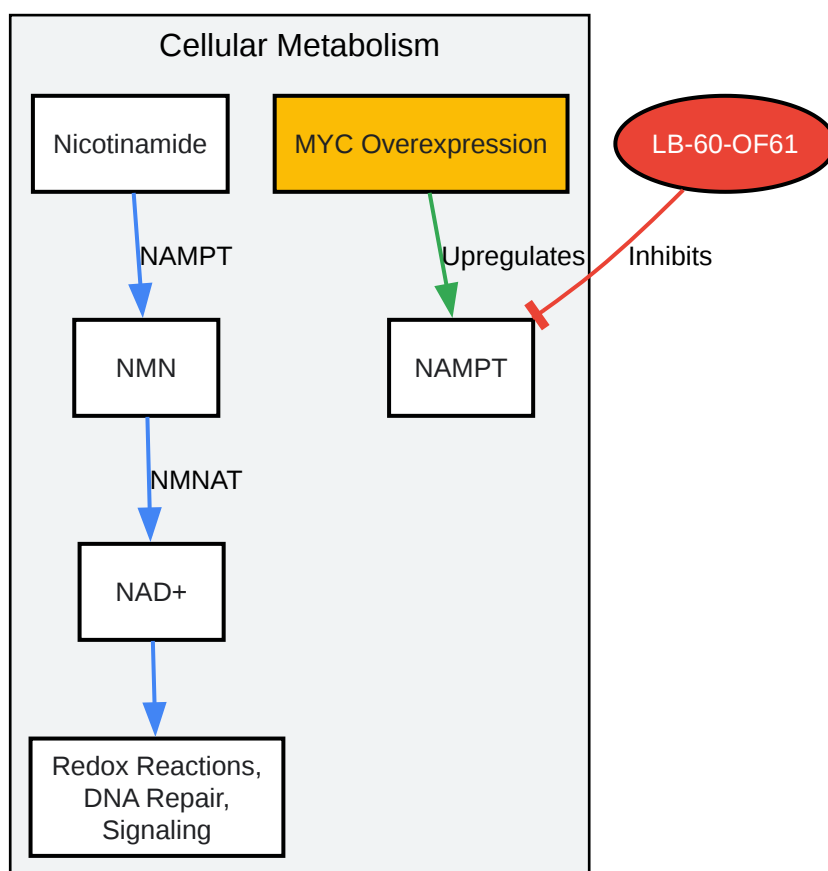
- Phosphate Buffered Saline (PBS)
- 96-well cell culture plates
- Cell viability reagent (e.g., CellTiter-Glo®, MTT, or similar)
- Multimode plate reader

#### Procedure:

- Cell Seeding:
  - Culture cells to ~80% confluency.
  - Trypsinize, count, and resuspend cells in fresh medium to the desired seeding density.
  - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of medium.
  - Incubate overnight at 37°C, 5% CO<sub>2</sub>.
- Compound Preparation and Treatment:
  - Prepare a stock solution of **LB-60-OF61** in DMSO (e.g., 10 mM).
  - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations (e.g., ranging from 1 nM to 10 µM).
  - Carefully remove the medium from the wells and add 100 µL of the medium containing the different concentrations of **LB-60-OF61**. Include a vehicle control (DMSO) and a no-treatment control.
  - Incubate for 48-72 hours at 37°C, 5% CO<sub>2</sub>.
- Cell Viability Measurement:
  - After the incubation period, measure cell viability using your chosen reagent according to the manufacturer's instructions.

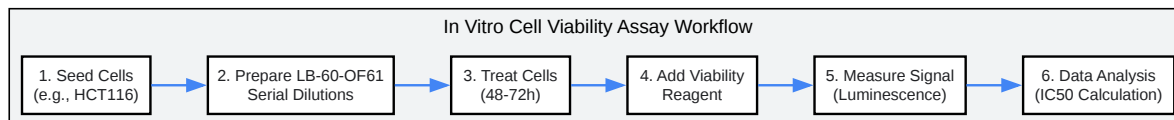
- For example, if using CellTiter-Glo®, add the reagent to each well, incubate for the recommended time, and measure luminescence using a plate reader.
- Data Analysis:
  - Normalize the data to the vehicle control.
  - Plot the cell viability against the log of the **LB-60-OF61** concentration.
  - Calculate the IC<sub>50</sub> value using a non-linear regression curve fit (e.g., log(inhibitor) vs. response -- variable slope).

## Visualizations



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Caption: Signaling pathway of NAMPT and its inhibition by **LB-60-OF61**.



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Caption: Experimental workflow for a cell viability assay using **LB-60-OF61**.

## Commercial Suppliers

**LB-60-OF61** is available from several commercial suppliers for research purposes, including:

- InvivoChem[1]
- MedchemExpress[2]
- APExBIO[8]
- Adooq Bioscience[3]
- CymitQuimica[9]
- Ace Therapeutics[10]
- CP Lab Safety[11]
- ChemicalBook[6]

Note: This product is for research use only and not for human or therapeutic use. Researchers should consult the safety data sheet (SDS) provided by the supplier before handling this compound.

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## References

- 1. LB-60-OF61 | NAMPT inhibitor and cytotoxic compound | CAS# 794461-93-1 | InvivoChem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. adooq.com [adooq.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. LB-60-OF61 | 794461-93-1 [amp.chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. apexbt.com [apexbt.com]
- 9. NAMPT | CymitQuimica [cymitquimica.com]
- 10. LB-60-OF61 hydrochloride - Ace Therapeutics [acetherapeutics.com]
- 11. calpaclab.com [calpaclab.com]
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